

# Application Notes and Protocols: Reduction of the Nitro Group in 4-Nitropicolinic Acid

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## Compound of Interest

Compound Name: 4-Nitropicolinic Acid

Cat. No.: B079760

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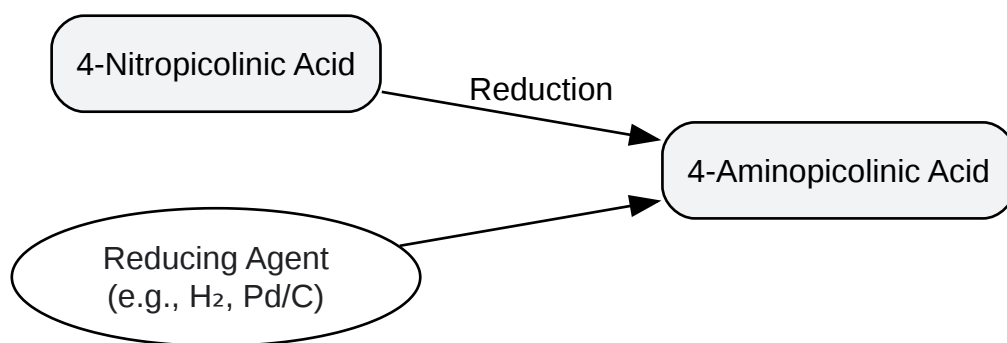
For Researchers, Scientists, and Drug Development Professionals

## Introduction

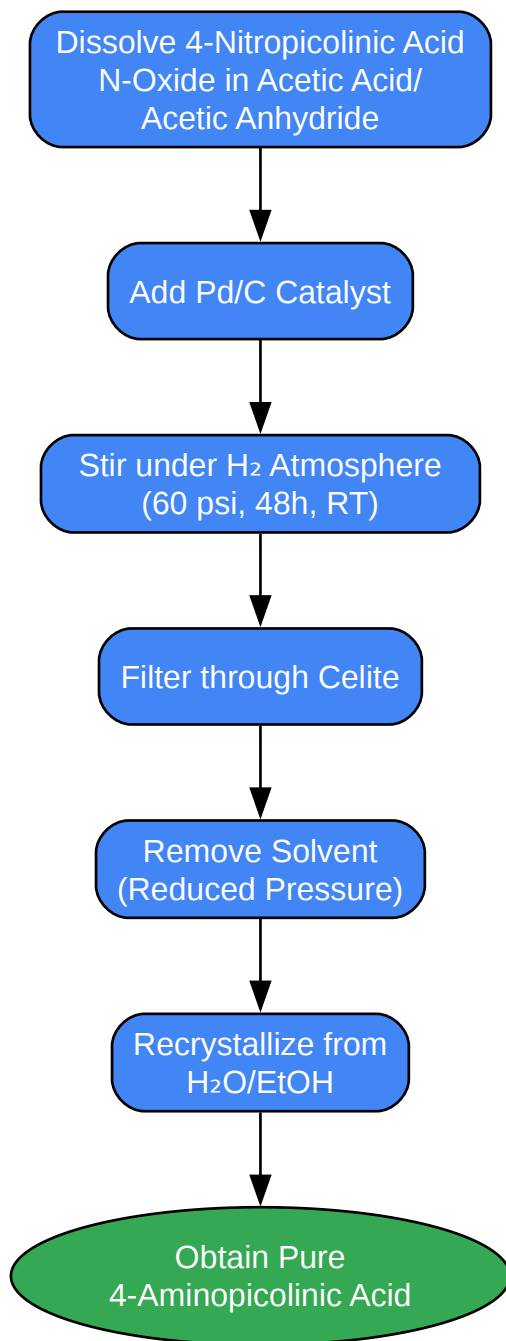
The reduction of the nitro group in **4-nitropicolinic acid** to form 4-aminopicolinic acid is a critical transformation in synthetic organic chemistry. 4-Aminopicolinic acid serves as a versatile building block in the development of pharmaceuticals and agrochemicals, where the amino and carboxylic acid functionalities allow for a variety of subsequent chemical modifications.<sup>[1]</sup> This document provides detailed protocols for the reduction of **4-nitropicolinic acid**, focusing on catalytic hydrogenation and outlining alternative methods using common reducing agents.

## Chemical Reaction

The fundamental transformation involves the reduction of the nitro group ( $-\text{NO}_2$ ) to an amino group ( $-\text{NH}_2$ ).



## Experimental Workflow: Catalytic Hydrogenation



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## References

- 1. nbino.com [nbino.com]
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